Technical Datasheet: 5-(2-Bromophenyl)-1,3,4-oxadiazole-2-thiol

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Compound of Interest

Compound Name:	*(R)-Benzyl (1-amino-1-oxo-3-phenylpropan-2-yl)carbamate*
CAS No.:	*5241-56-5*
Cat. No.:	*B591927*

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CAS Number: 203268-68-2 Synonyms: 5-(2-bromophenyl)-3H-1,3,4-oxadiazole-2-thione

It is important to note that the initially provided CAS number 5241-56-5 is incorrect for the requested compound. The correct CAS number for 5-(2-Bromophenyl)-1,3,4-oxadiazole-2-thiol is 203268-68-2. This compound belongs to the 1,3,4-oxadiazole class of heterocyclic compounds, which are recognized for their diverse pharmacological activities. This technical guide provides a summary of its physical and chemical properties, a general synthesis protocol, and relevant diagrams for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

Quantitative data for 5-(2-Bromophenyl)-1,3,4-oxadiazole-2-thiol is not readily available in public databases. However, predicted data for its isomers, 5-(3-bromophenyl)-1,3,4-oxadiazole-2-thiol and 5-(4-bromophenyl)-1,3,4-oxadiazole-2-thiol, can provide valuable estimates.

Table 1: General Physicochemical Properties

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Property	Value	Source
Molecular Formula	$C_8H_5BrN_2OS$	[1]
Molecular Weight	257.11 g/mol	[1]
Monoisotopic Mass	255.9306 Da	[2]

Table 2: Predicted Physicochemical Properties of Isomers

Property	5-(3-Bromophenyl)-1,3,4-oxadiazole-2-thiol	5-(4-Bromophenyl)-1,3,4-oxadiazole-2-thiol	Source
Boiling Point	307.0 ± 44.0 °C	352.1 ± 44.0 °C	[3][4]
Density	1.81 ± 0.1 g/cm³	1.683 ± 0.06 g/cm³	[3][4]
pKa	4.26 ± 0.70	2.89 ± 0.50	[3][4]
XlogP (predicted)	2.7	Not Available	[2]

Experimental Protocols

General Synthesis of 5-Substituted-1,3,4-oxadiazole-2-thiols

A common and established method for the synthesis of 5-substituted-1,3,4-oxadiazole-2-thiols involves a two-step process starting from a corresponding benzoic acid.[5][6]

Step 1: Synthesis of 2-Bromobenzohydrazide

2-Bromobenzoic acid is first converted to its corresponding ester, typically methyl 2-bromobenzoate, via Fischer esterification. The resulting ester is then reacted with hydrazine hydrate in an alcoholic solvent, such as ethanol, to yield 2-bromobenzohydrazide.

Step 2: Cyclization to form 5-(2-Bromophenyl)-1,3,4-oxadiazole-2-thiol

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The 2-bromobenzohydrazide is then cyclized using carbon disulfide in the presence of a base, such as potassium hydroxide, in an alcoholic solvent. The reaction mixture is typically refluxed for several hours. Subsequent acidification of the reaction mixture with a dilute acid, such as hydrochloric acid, yields the final product, 5-(2-Bromophenyl)-1,3,4-oxadiazole-2-thiol, which can then be purified by recrystallization.[5][6]

Characterization:

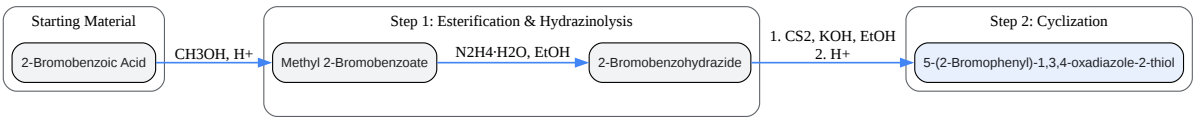
The structure of the synthesized compound can be confirmed using various spectroscopic techniques:

- Infrared (IR) Spectroscopy: To identify characteristic functional groups such as S-H, C=N, and C-O stretching vibrations.[5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^{1}H and ^{13}C): To elucidate the chemical structure and confirm the arrangement of protons and carbons.[5]
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern of the compound.[5]

Visualizations

Synthesis Workflow

The general synthetic pathway for 5-substituted-1,3,4-oxadiazole-2-thiols is depicted below.



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Caption: General synthesis workflow for 5-(2-Bromophenyl)-1,3,4-oxadiazole-2-thiol.

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Tautomerism

5-(2-Bromophenyl)-1,3,4-oxadiazole-2-thiol can exist in two tautomeric forms: the thiol and the thione form. This equilibrium is an important chemical characteristic of this class of compounds.

Caption: Thiol-thione tautomerism of 5-(2-Bromophenyl)-1,3,4-oxadiazole-2-thiol.

Signaling Pathways and Biological Activity

Currently, there is no specific information available in the public domain regarding the signaling pathways directly modulated by 5-(2-Bromophenyl)-1,3,4-oxadiazole-2-thiol. However, the broader class of 1,3,4-oxadiazole derivatives has been extensively studied and shown to exhibit a wide range of biological activities, including:

- Antifungal Activity[5]
- Antibacterial Activity
- Anti-inflammatory Activity
- Anticancer Activity[7]

The diverse biological effects of these compounds suggest that they may interact with various cellular targets and signaling pathways. Further research is required to elucidate the specific mechanism of action for 5-(2-Bromophenyl)-1,3,4-oxadiazole-2-thiol. The 1,3,4-oxadiazole ring is considered a bioisostere for amide and ester groups, which may contribute to its ability to interact with biological receptors.[8]

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